

Natural Sources of 2,7-Dimethyl-2,6-octadiene: A Technical Guide

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Compound of Interest

Compound Name: 2,7-Dimethyl-2,6-octadiene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the natural sources of the irregular monoterpene **2,7-Dimethyl-2,6-octadiene**. The information is compiled from publicly available scientific databases and literature. This document details the known botanical origins, proposed biosynthetic pathways, and generalized experimental protocols for the extraction and identification of this compound.

Introduction

2,7-Dimethyl-2,6-octadiene is a C10 isoprenoid compound belonging to the class of irregular monoterpenes. Unlike regular monoterpenes, which are formed by the head-to-tail linkage of two isoprene units, irregular monoterpenes exhibit non-canonical arrangements. These compounds are of interest to researchers for their potential biological activities and as synthons in drug development. This guide focuses on the natural occurrences of **2,7-Dimethyl-2,6-octadiene** and its isomers.

Natural Occurrence

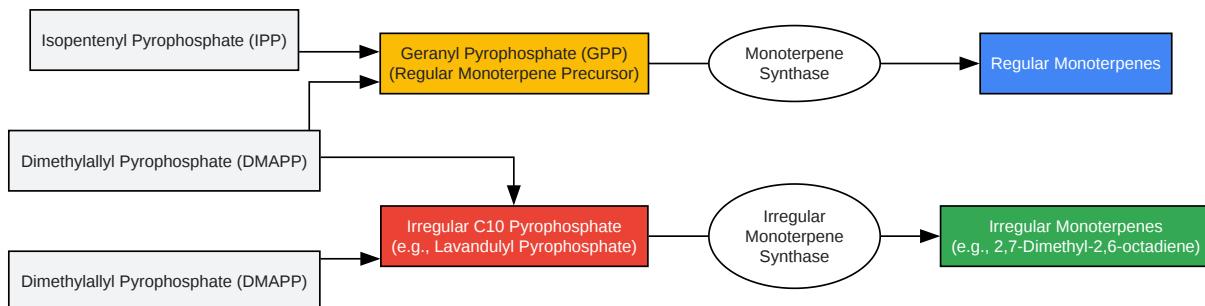
2,7-Dimethyl-2,6-octadiene and its isomers have been reported in a limited number of plant species. The primary sources identified in chemical databases are summarized below. It is important to note that while these sources are listed, detailed quantitative data in peer-reviewed literature is scarce.

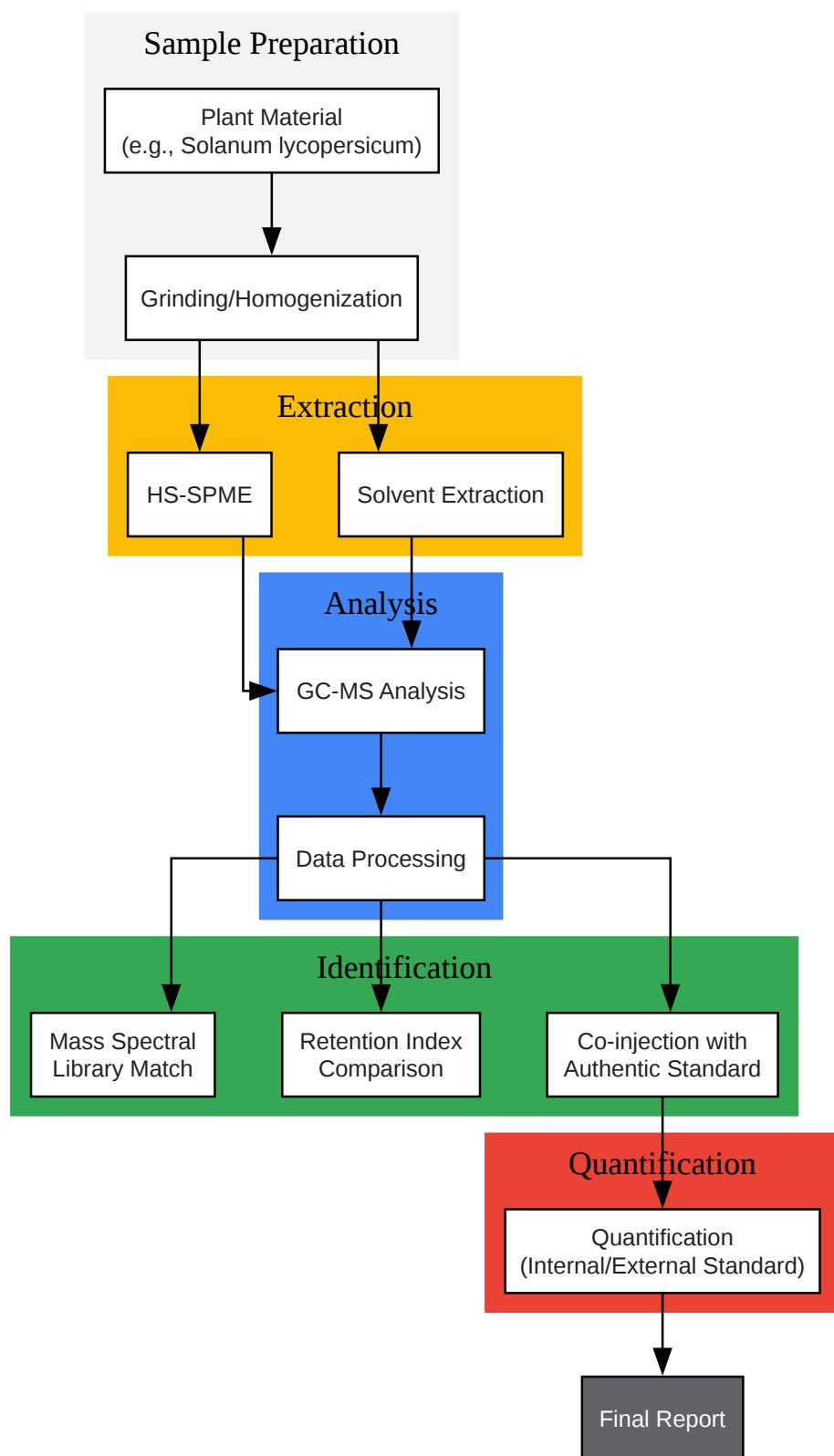
Data on Natural Sources

Compound Name	CAS Number	Natural Source(s)	Plant Part(s)	Quantitative Data
2,7-Dimethyl-2,6-octadiene	16736-42-8	Solanum lycopersicum (Tomato) ^[1]	Not specified	Not available in cited literature
(6E)-2,6-dimethyl-2,6-octadiene	2792-39-4	Camellia sinensis (Tea)	Not specified	Not available in cited literature
(6E)-2,6-dimethyl-2,6-octadiene	2792-39-4	Magnolia sieboldii	Not specified	Not available in cited literature
(6E)-2,6-dimethyl-2,6-octadiene	2792-39-4	Zingiber officinale (Ginger)	Not specified	Not available in cited literature

Biosynthesis of Irregular Monoterpenes

The biosynthesis of irregular monoterpenes, such as **2,7-Dimethyl-2,6-octadiene**, deviates from the typical terpene synthesis pathway. Instead of the head-to-tail condensation of dimethylallyl pyrophosphate (DMAPP) and isopentenyl pyrophosphate (IPP), irregular monoterpenes are often formed through alternative enzymatic reactions. The proposed pathway involves the non-head-to-tail coupling of two DMAPP units.





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References

- 1. 2,7-Dimethyl-2,6-octadiene | C10H18 | CID 519299 - PubChem
[pubchem.ncbi.nlm.nih.gov]
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